

Technical Guide on 4-Isobutoxybenzoic Acid: Elucidation of its Chemical Identity and Properties

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Compound of Interest

Compound Name: 4-Isobutoxybenzoic acid

Cat. No.: B1348398

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A notable scarcity of detailed scientific information exists for **4-isobutoxybenzoic acid**, while its isomer, 4-isobutylbenzoic acid, is a well-documented and commercially available compound. This guide addresses this discrepancy and provides a comprehensive overview of the available information.

Initial searches for "**4-isobutoxybenzoic acid**" reveal a significant lack of specific data, including a dedicated CAS number and extensive experimental documentation. In contrast, "4-isobutylbenzoic acid" is readily identified with the CAS number 38861-88-0 and is well-characterized in chemical literature and supplier databases.^{[1][2][3][4]}

This suggests that "**4-isobutoxybenzoic acid**" may be a less common compound, potentially synthesized for specific research purposes but not widely studied or commercialized. It is also possible that the term is used colloquially or in error to refer to 4-isobutylbenzoic acid. Given the structural similarity—both being isomers with the chemical formula $C_{11}H_{14}O_2$ —it is crucial to distinguish between the two for any research or development application.

For the purpose of providing a valuable technical resource, this guide will focus on the confirmed and well-documented compound, 4-isobutylbenzoic acid, while also presenting the limited available information for **4-isobutoxybenzoic acid** and outlining the synthetic route to obtain it.

4-Isobutylbenzoic Acid: A Comprehensive Profile

Chemical Identity and Synonyms

Property	Value
CAS Number	38861-88-0[1][2][3][4]
Molecular Formula	C ₁₁ H ₁₄ O ₂ [1][2][3]
Molecular Weight	178.23 g/mol [2][3]
IUPAC Name	4-(2-methylpropyl)benzoic acid[2]
Synonyms	p-Isobutylbenzoic acid, 4-(2-Methylpropyl)benzoic acid, Benzoic acid, 4-(2-methylpropyl)-[1][2][5]

Physicochemical Properties

Property	Value
Physical Form	Solid
Color	White to Almost white powder to crystal[3]
Purity	>99.0% (GC)(T)[3], 95%[5]
Storage Temperature	Room Temperature, sealed in dry conditions

Synthesis of 4-Alkoxybenzoic Acids

While a specific protocol for **4-isobutoxybenzoic acid** is not readily available, a general and robust method for the synthesis of 4-alkoxybenzoic acids is the Williamson ether synthesis. This procedure can be adapted to synthesize **4-isobutoxybenzoic acid** from 4-hydroxybenzoic acid and an isobutyl halide.

Experimental Protocol: Williamson Ether Synthesis of 4-Isobutoxybenzoic Acid (General Procedure)

This protocol is based on the well-established synthesis of similar p-alkoxybenzoic acids.

Step 1: Etherification

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve methyl 4-hydroxybenzoate (1.0 equivalent) and potassium carbonate (1.5 equivalents) in anhydrous N,N-Dimethylformamide (DMF).
- Add isobutyl bromide (1.2 equivalents) to the reaction mixture.
- Heat the mixture to 80-90 °C and stir for 12-16 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and pour it into deionized water.
- Extract the aqueous mixture with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Combine the organic layers, wash with deionized water and brine, and then dry over anhydrous magnesium sulfate.
- Filter and concentrate the organic layer under reduced pressure to obtain the crude methyl 4-isobutoxybenzoate.

Step 2: Hydrolysis

- Dissolve the crude methyl 4-isobutoxybenzoate in methanol.
- Add a solution of potassium hydroxide (2.0 equivalents) in deionized water to the flask.
- Reflux the mixture for 4-6 hours until the ester is completely hydrolyzed (monitored by TLC).
- After cooling to room temperature, remove the methanol under reduced pressure.
- Add deionized water to the residue and acidify the solution to a pH of 2-3 with 1M HCl.
- A white precipitate of **4-isobutoxybenzoic acid** will form.
- Collect the solid by vacuum filtration, wash it thoroughly with cold deionized water, and dry it in a vacuum oven.

Logical Workflow for Synthesis



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Caption: General workflow for the synthesis of **4-isobutoxybenzoic acid**.

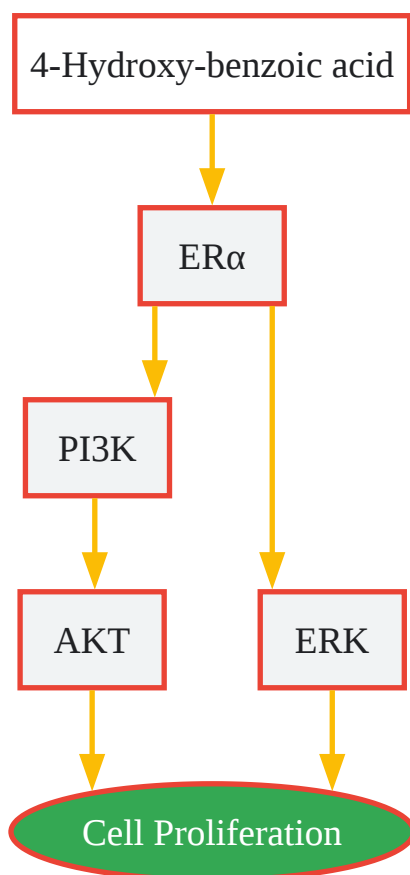
Applications in Drug Development

Benzoic acid and its derivatives are significant scaffolds in drug design and discovery due to their versatile chemical properties.[6] They can serve as precursors, intermediates, or protecting groups in the synthesis of active pharmaceutical ingredients (APIs).

While specific applications for **4-isobutoxybenzoic acid** are not documented, its structural motifs are found in various biologically active molecules. For instance, alkoxy-substituted benzoic acids are explored for their potential in developing new therapeutic agents.

Potential Signaling Pathway Interactions

Although no specific signaling pathways have been elucidated for **4-isobutoxybenzoic acid**, related compounds like 4-hydroxy-benzoic acid have been shown to exhibit estrogen-like effects by modulating the ER α , ERK, and PI3K/AKT signaling pathways.[7] It is plausible that derivatives like **4-isobutoxybenzoic acid** could be investigated for similar activities.



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Caption: Estrogenic signaling pathway of 4-hydroxy-benzoic acid.

Conclusion

The available scientific literature overwhelmingly pertains to 4-isobutylbenzoic acid rather than **4-isobutoxybenzoic acid**. For researchers and drug development professionals, it is imperative to verify the exact chemical identity and CAS number of the compound of interest. While a synthetic route for **4-isobutoxybenzoic acid** can be proposed based on standard organic chemistry principles, a thorough characterization and investigation of its biological activity would be required to ascertain its potential in drug development. Future research could explore whether **4-isobutoxybenzoic acid** exhibits interesting biological activities, similar to other benzoic acid derivatives.

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